

2-Methoxy-6-(methylamino)pyridine safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methoxy-6-(methylamino)pyridine

Cat. No.: B1365518

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An In-Depth Technical Guide to the Safe Handling of 2-Methoxy-6-(methylamino)pyridine

This guide provides comprehensive safety information for **2-Methoxy-6-(methylamino)pyridine** (CAS No. 88569-83-9), a chemical intermediate utilized in various research and development applications, including the synthesis of topical antifungal agents.^[1] Adherence to the safety protocols outlined in this document is crucial for minimizing risks and ensuring a safe laboratory environment for all personnel.

Understanding the Hazard Profile

2-Methoxy-6-(methylamino)pyridine is classified as a substance that requires careful handling due to its potential health effects. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^{[2][3]}

GHS Hazard Classification:

- Skin Corrosion/Irritation: Category 2^{[2][3]}
- Serious Eye Damage/Eye Irritation: Category 2^{[2][3]}
- Specific target organ toxicity (single exposure): Category 3 (Respiratory system)^{[2][3]}

Signal Word: Warning^[3]

Hazard Statements:

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

While comprehensive toxicological data is not fully available, it is prudent to treat this compound with a high degree of caution.[4]

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **2-Methoxy-6-(methylamino)pyridine** is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ N ₂ O	[5]
Molecular Weight	138.17 g/mol	[5]
Appearance	Clear, colorless to pale yellow liquid	[6]
Boiling Point	200 - 201 °C (392 - 394 °F)	[4]
Melting Point	15 °C (59 °F)	[4]
Flash Point	88 °C (190 °F) - closed cup	[4]
Density	1.09 g/cm ³	[5]

Personal Protective Equipment (PPE) and Engineering Controls

The primary defense against exposure is a combination of appropriate engineering controls and personal protective equipment.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[7]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]

Personal Protective Equipment:

- Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection:
 - Gloves: Handle with appropriate chemical-resistant gloves.[4]
 - Clothing: Wear a lab coat or other protective clothing to prevent skin exposure.[7]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge.[4]

Safe Handling and Storage Protocols

Proper handling and storage procedures are essential to prevent accidental exposure and maintain the chemical's stability.

Handling:

- Avoid contact with skin, eyes, and clothing.[8]
- Avoid breathing vapors or mist.[4]
- Keep away from sources of ignition as the substance is a combustible liquid.[4]
- Wash hands thoroughly after handling.[2]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[4]

- Store in a cool environment.[\[8\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[4\]](#)

Emergency Procedures: A Step-by-Step Guide

In the event of an accidental exposure or spill, a swift and informed response is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[2][9]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, seek medical attention.	[2][9]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[2][9]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[4]

Spill Response Workflow

The following diagram illustrates the logical workflow for responding to a spill of **2-Methoxy-6-(methylamino)pyridine**.



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Caption: Workflow for responding to a chemical spill.

Fire-Fighting Measures

2-Methoxy-6-(methylamino)pyridine is a combustible liquid with a flash point of 88 °C (190 °F).[4]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][4]

Disposal Considerations

Dispose of **2-Methoxy-6-(methylamino)pyridine** and its contaminated packaging in accordance with all applicable federal, state, and local environmental regulations.[4] It is recommended to contact a licensed professional waste disposal service.[4] This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[4]

Toxicological and Ecological Information

The chemical, physical, and toxicological properties of **2-Methoxy-6-(methylamino)pyridine** have not been thoroughly investigated.[4] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[4]

Information on the ecotoxicity of this substance is not readily available. It is crucial to prevent the product from entering drains or the environment.[4]

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- To cite this document: BenchChem. [2-Methoxy-6-(methylamino)pyridine safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1365518#2-methoxy-6-methylamino-pyridine-safety-data-sheet-sds-information]

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